

# The Role of Dawsonite in Geological Carbon Sequestration: Application Notes and Protocols

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## Compound of Interest

Compound Name: DAWSONITE

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## Introduction

**Dawsonite**, a sodium aluminum hydroxy carbonate mineral ( $\text{NaAlCO}_3(\text{OH})_2$ ), has garnered significant attention in the field of geological carbon sequestration (GCS). Its formation in subsurface reservoirs presents a promising mechanism for the long-term mineral trapping of anthropogenic carbon dioxide ( $\text{CO}_2$ ). This process, known as mineral carbonation, converts gaseous  $\text{CO}_2$  into a stable solid form, thereby reducing the risk of leakage and enhancing the security of GCS projects.

These application notes provide an overview of the role of **dawsonite** in GCS, detailing its formation, stability, and the key factors influencing its precipitation. Furthermore, this document offers standardized experimental protocols for the synthesis of **dawsonite** and the evaluation of its dissolution kinetics, critical for parameterizing geochemical models and assessing the long-term fate of sequestered  $\text{CO}_2$ .

## Dawsonite in Geological Carbon Sequestration: A Double-Edged Sword

**Dawsonite** is often predicted by geochemical models to be a significant secondary mineral formed during  $\text{CO}_2$  injection into deep saline aquifers, particularly in sandstone reservoirs rich in sodium-bearing minerals like plagioclase.<sup>[1]</sup> The formation of **dawsonite** is advantageous as

it incorporates CO<sub>2</sub> into its crystal structure, effectively immobilizing it. However, a notable discrepancy exists between these modeling predictions and observations from laboratory experiments and natural analogue studies, where **dawsonite** formation is often limited or absent.[\[2\]](#)[\[3\]](#)

The stability of **dawsonite** is a critical factor in its efficacy as a long-term carbon sink. While it is thermodynamically favored under the high CO<sub>2</sub> partial pressures typical of injection scenarios, its persistence is questionable if these pressures are not maintained.[\[4\]](#) A drop in CO<sub>2</sub> pressure can lead to the dissolution of **dawsonite**, potentially releasing the stored CO<sub>2</sub> back into the reservoir. Therefore, understanding the kinetics of both **dawsonite** precipitation and dissolution is paramount for accurate long-term risk assessment of GCS sites.

## Data Presentation

The following tables summarize key quantitative data related to the synthesis and dissolution of **dawsonite**, compiled from various experimental studies.

Table 1: Optimal Conditions for **Dawsonite** Synthesis

Parameter	Optimal Value	Source
Temperature	140 °C	<a href="#">[5]</a>
pH	9.5	<a href="#">[5]</a>
Reaction Time	Not a significant factor in product quality	<a href="#">[6]</a>

Table 2: **Dawsonite** Dissolution Rates

Temperature (°C)	pH Range	Dissolution Rate (mol/m <sup>2</sup> /s)	Source
22	0.9 - 5	Rate is pH-dependent	<a href="#">[7]</a> <a href="#">[8]</a>
77	0.9 - 5	Rate is pH-dependent	<a href="#">[7]</a> <a href="#">[8]</a>
80	3.5 - 8.6	1.58 x 10 <sup>-9</sup> (pH-independent)	<a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Hydrothermal Synthesis of Dawsonite

This protocol describes a method for the hydrothermal synthesis of **dawsonite** for use in laboratory experiments.[9]

Materials:

- Sodium bicarbonate ( $\text{NaHCO}_3$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Gibbsite [ $\text{Al}(\text{OH})_3$ ]
- Deionized water
- Sealed pressure vessel (stirred)

Procedure:

- Combine  $\text{NaHCO}_3$ ,  $\text{Na}_2\text{CO}_3$ , and gibbsite in the pressure vessel.
- Add a sufficient volume of deionized water.
- Seal the pressure vessel and heat to 175 °C while stirring.
- Maintain the temperature and stirring for the desired reaction time (e.g., 24 hours).
- Cool the vessel to room temperature.
- Filter the solid product, wash with deionized water, and dry in an oven at a low temperature (e.g., 60 °C).
- Characterize the synthesized material using X-ray diffraction (XRD) and Scanning Electron Microscopy (SEM) to confirm the presence of pure **dawsonite**.

## Protocol 2: Dawsonite Dissolution Rate Measurement (Batch Reactor Method)

This protocol outlines a procedure for measuring the dissolution rate of synthesized **dawsonite** under controlled conditions.<sup>[7][10]</sup>

Materials:

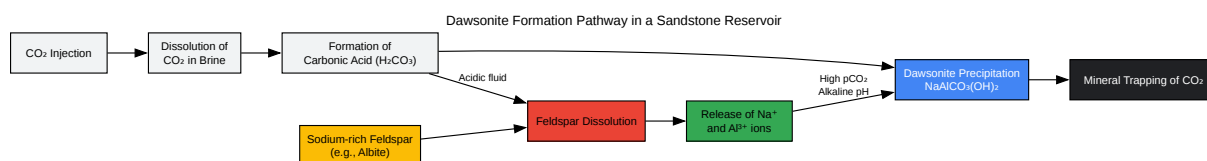
- Synthesized **dawsonite** powder
- Buffer solutions of desired pH
- Batch reactor (e.g., stirred beaker or sealed vessel)
- pH meter and temperature probe
- Syringe filters (0.22 µm)
- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS) for analyzing Na and Al concentrations.

Procedure:

- Place a known mass of synthesized **dawsonite** into the batch reactor.
- Add a specific volume of the pH buffer solution, pre-heated to the desired experimental temperature.
- Immediately begin stirring and monitoring the pH and temperature.
- At regular time intervals, withdraw a small aliquot of the solution using a syringe and immediately filter it to remove any solid particles.
- Dilute the filtered samples as necessary and analyze for dissolved sodium and aluminum concentrations using ICP-OES or AAS.
- Calculate the dissolution rate based on the change in concentration of Na or Al over time, normalized to the surface area of the **dawsonite** powder. The surface area can be

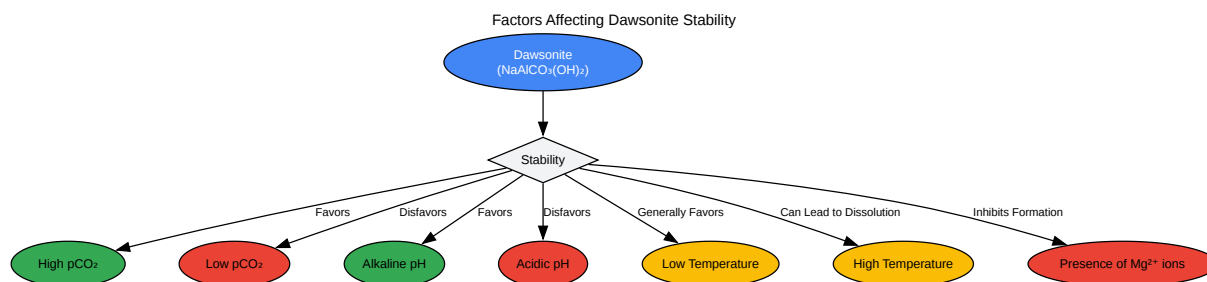
determined using the Brunauer-Emmett-Teller (BET) method.

## Mandatory Visualization



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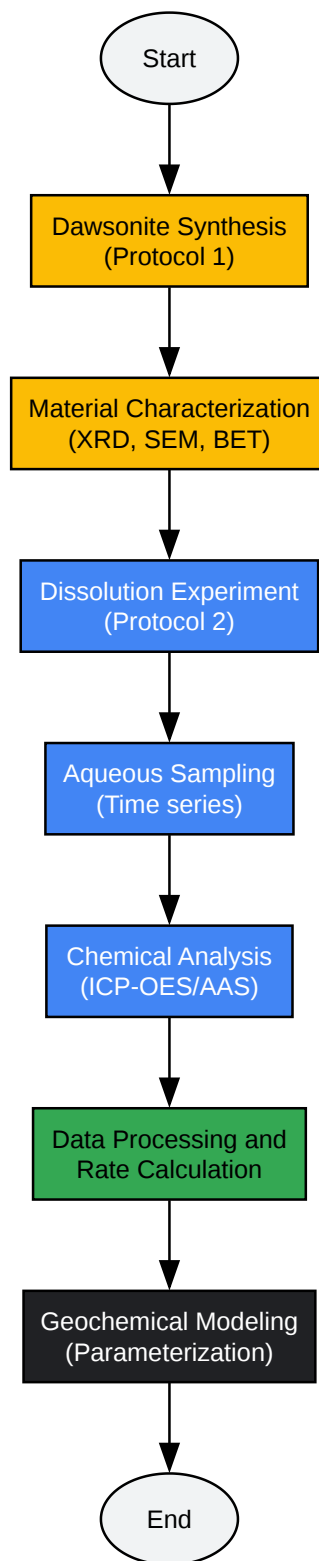
Caption: **Dawsonite** formation pathway in a sandstone reservoir.



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Caption: Factors influencing the stability of **dawsonite**.

## Experimental Workflow for Dawsonite Studies



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Caption: Experimental workflow for **dawsonite** research.

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